

Technical Guide: Biological Activity Screening of 4-Benzyl-6-chloro-o-cresol

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Compound of Interest

Compound Name: 4-Benzyl-6-chloro-o-cresol

CAS No.: 65053-91-0

Cat. No.: B1203800

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Executive Summary & Chemical Identity

4-Benzyl-6-chloro-o-cresol (IUPAC: 2-chloro-6-methyl-4-(phenylmethyl)phenol) is a lipophilic, halogenated phenol derivative. Structurally, it integrates the biocidal potency of chlorophenols with the lipophilicity of benzyl substituents, positioning it as a potent candidate for disinfection, preservation, and antiseptic applications.

The screening strategy outlined below addresses the compound's anticipated mechanism of action (membrane disruption) while critically evaluating its safety profile, particularly regarding potential endocrine disruption—a known risk factor for halogenated benzylphenols.

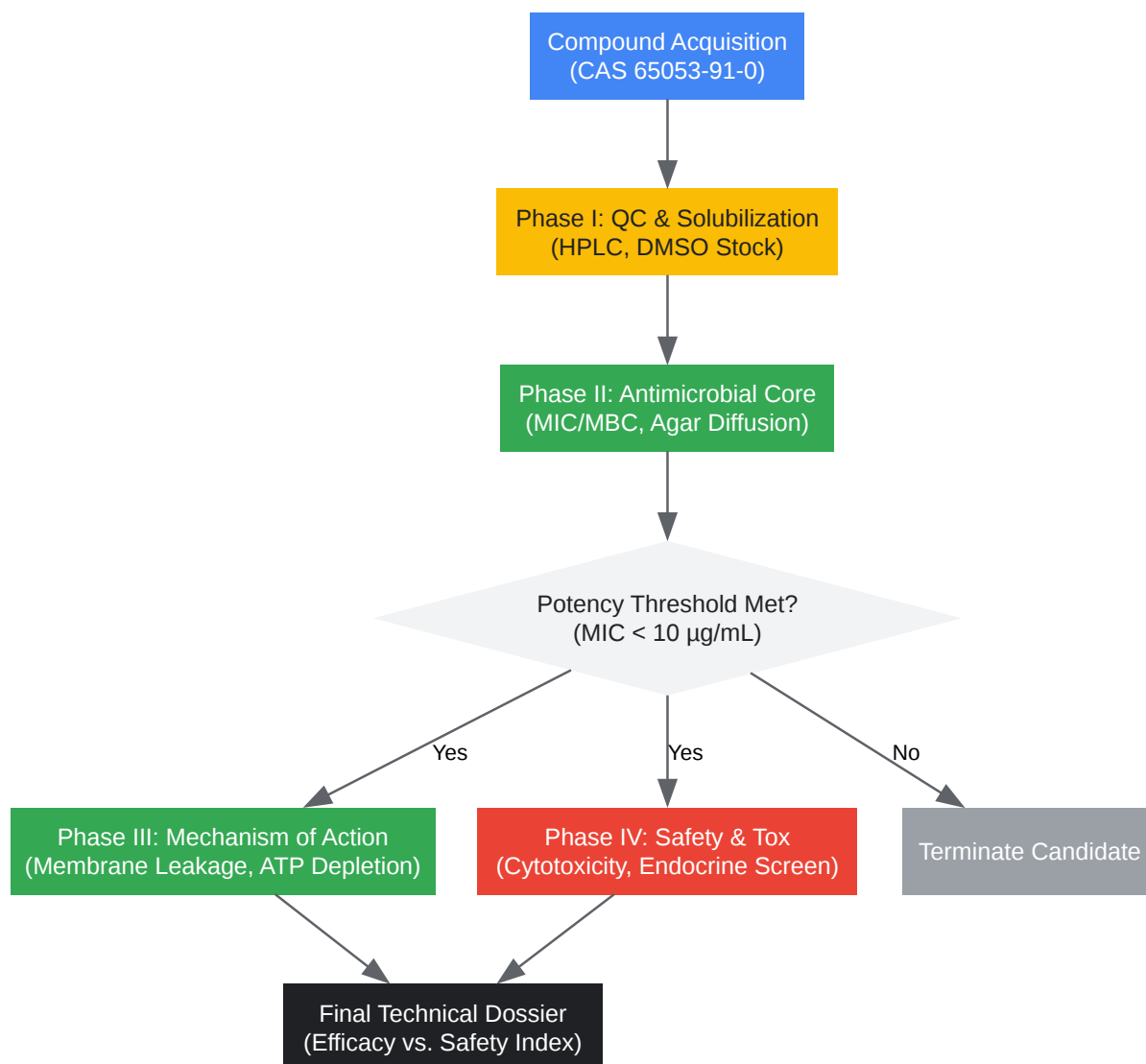
Physicochemical Profile (Target Parameters)

Before biological testing, the compound's solubility and stability must be established to ensure assay validity.

Parameter	Value / Descriptor	Relevance to Screening
CAS Registry	65053-91-0	Unique Identifier for sourcing and regulatory checks.
Molecular Formula	C ₁₄ H ₁₃ ClO	MW: 232.71 g/mol .
LogP (Predicted)	~4.5 - 5.0	Highly lipophilic; requires DMSO/Ethanol for stock solutions.
pKa	~9.5 - 10.0	Weakly acidic; activity is pH-dependent (non-ionized form is more active).
Physical State	Solid / Crystalline	Purity verification (>98%) via HPLC is mandatory before screening.

Screening Workflow Architecture

The following directed acyclic graph (DAG) illustrates the logical flow of the screening campaign. This structure ensures that resources are not wasted on low-potency candidates and that safety signals are detected early.



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Figure 1: Strategic screening workflow prioritizing quality control and parallel efficacy/safety assessment.

Phase II: Antimicrobial Efficacy Protocols

Given the structural homology to Chlorophene and Chlorocresol, the primary activity of **4-Benzyl-6-chloro-o-cresol** is expected to be broad-spectrum antimicrobial.

Broth Microdilution Assay (MIC determination)

This protocol follows CLSI (Clinical and Laboratory Standards Institute) guidelines to determine the Minimum Inhibitory Concentration (MIC).

Objective: Quantify the lowest concentration inhibiting visible growth.

Protocol:

- Stock Preparation: Dissolve **4-Benzyl-6-chloro-o-cresol** in 100% DMSO to 10 mg/mL.
- Dilution: Prepare serial 2-fold dilutions in Cation-Adjusted Mueller-Hinton Broth (CAMHB) ranging from 512 µg/mL to 0.5 µg/mL. Final DMSO concentration must be <1%.
- Inoculum: Prepare bacterial suspension (*S. aureus* ATCC 6538, *E. coli* ATCC 8739, *P. aeruginosa* ATCC 9027) adjusted to 5×10^5 CFU/mL.
- Incubation: 37°C for 16–20 hours (Bacteria) or 24–48 hours (Candida/Fungi).
- Readout: Visual turbidity check or OD₆₀₀ absorbance.
- Validation: Include positive control (Chlorhexidine or Ciprofloxacin) and solvent control (1% DMSO).

Time-Kill Kinetics (ASTM E2315)

Objective: Determine the rate of bactericidal activity. Phenols are often fast-acting; this assay distinguishes bacteriostatic from bactericidal agents.

Protocol:

- Expose test organisms (10^6 CFU/mL) to the compound at 2x and 4x MIC.
- Remove aliquots at $t = 0, 1, 5, 15, 30,$ and 60 minutes.
- Neutralize aliquots immediately in D/E Neutralizing Broth (critical to stop phenolic activity).
- Plate on TSA and count survivors.
- Success Criteria: $>3 \log_{10}$ reduction (99.9% kill) within a specified timeframe (e.g., 5-10 mins).

Phase III: Mechanism of Action (Membrane Disruption)

Phenolic compounds typically act by disrupting the cell membrane, leading to leakage of intracellular components and uncoupling of oxidative phosphorylation.

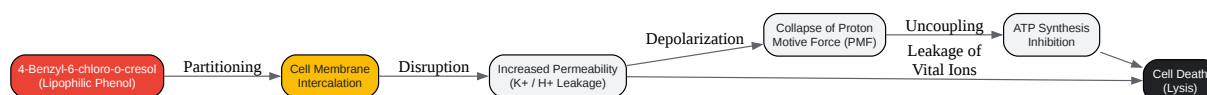
Membrane Integrity Assay (Live/Dead Staining)

Objective: Visualize membrane compromise using fluorescent probes.

- Reagents: SYTO9 (Green, permeates all cells) and Propidium Iodide (PI, Red, permeates only damaged membranes).
- Method: Treat log-phase bacteria with 2x MIC for 1 hour. Stain with SYTO9/PI kit.
- Analysis: Flow cytometry or Fluorescence Microscopy.
 - High Red/Green Ratio = Membrane damage (Bactericidal).
 - High Green/Red Ratio = Intact membrane (Bacteriostatic/Ineffective).

Mechanistic Pathway Visualization

The following diagram details the expected cascade of cellular failure induced by **4-Benzyl-6-chloro-o-cresol**.



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Figure 2: Proposed mechanism of action: Phenolic uncoupling and membrane disruption.

Phase IV: Safety & Toxicology Screening

Halogenated phenols carry risks of cytotoxicity and endocrine disruption. This phase is critical for determining the Selectivity Index (SI).

Cytotoxicity (MTT Assay)

Objective: Determine the CC_{50} (Cytotoxic Concentration 50%) in mammalian cells. Cell Lines: L929 (Murine Fibroblasts) or HaCaT (Human Keratinocytes). Calculation:

- $SI > 10$: Promising candidate.
- $SI < 1$: Toxic; likely unsuitable for therapeutic use (restricted to hard surface disinfection).

Endocrine Disruption Screening (Critical)

Database searches flag **4-Benzyl-6-chloro-o-cresol** as a potential endocrine disruptor (S109 List). Verification is mandatory.

- Assay: Yeast Estrogen Screen (YES) or Androgen Screen (YAS).
- Method: Use recombinant yeast strains expressing human estrogen receptor (hER) coupled to a lacZ reporter.
- Readout: Colorimetric change (yellow to red) indicates receptor agonism.
- Reference Standard: 17β -estradiol (Positive Control).

Data Interpretation & Reporting

Synthesize results into a decision matrix.

Assay	Metric	Target Threshold	Interpretation
MIC (S. aureus)	$\mu\text{g/mL}$	$< 10 \mu\text{g/mL}$	High Potency
Time-Kill	Log Reduction	$> 3 \text{ Log in } 10 \text{ min}$	Rapid Disinfectant
Cytotoxicity	CC_{50}	$> 100 \mu\text{g/mL}$	Safe for topical use
Endocrine	EC_{50}	No Activity	Safe

Conclusion: If **4-Benzyl-6-chloro-o-cresol** exhibits MIC < 5 µg/mL and SI > 10, it warrants formulation studies. If endocrine activity is detected, its use should be restricted to non-contact industrial preservation or hard-surface disinfection.

References

- PubChem. 2-Chloro-6-methyl-4-(phenylmethyl)phenol (CAS 65053-91-0).^[1] National Library of Medicine. [\[Link\]](#)
- Clinical and Laboratory Standards Institute (CLSI). M07: Methods for Dilution Antimicrobial Susceptibility Tests for Bacteria That Grow Aerobically. [\[Link\]](#)
- Cronin, M. T., et al. (2002). Structure-activity relationships for the toxicity of phenols to *Tetrahymena pyriformis*. Chemosphere. [\[Link\]](#)
- ASTM International. ASTM E2315-16: Standard Guide for Assessment of Antimicrobial Activity Using a Time-Kill Procedure. [\[Link\]](#)
- PARC T4.2. List of Potential Endocrine Disrupting Compounds (S109). Zenodo. [\[Link\]](#)

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Sources

- 1. 2-Chloro-6-methyl-4-(phenylmethyl)phenol | C₁₄H₁₃ClO | CID 127830 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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